

Preparing a Stock Solution of Calcimycin A23187 in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: *Calcimycin*

Cat. No.: *B1668216*

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Abstract

Calcimycin A23187, a potent and selective calcium ionophore, is an indispensable tool in cell biology and drug discovery for investigating the role of calcium signaling in various cellular processes. This document provides detailed application notes and a comprehensive protocol for the preparation, storage, and handling of a **Calcimycin** A23187 stock solution in dimethyl sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the reproducibility and accuracy of experimental results.

Introduction to Calcimycin A23187

Calcimycin A23187 is a mobile ion-carrier that forms stable complexes with divalent cations, thereby facilitating their transport across biological membranes.^[1] Its high selectivity for Ca^{2+} makes it an invaluable agent for artificially increasing intracellular calcium concentrations, mimicking a range of physiological stimuli and pathological conditions.^{[2][3]} This allows for the detailed study of calcium-dependent signaling pathways, including those involved in apoptosis, autophagy, and reactive oxygen species (ROS) generation.^{[2][4]}

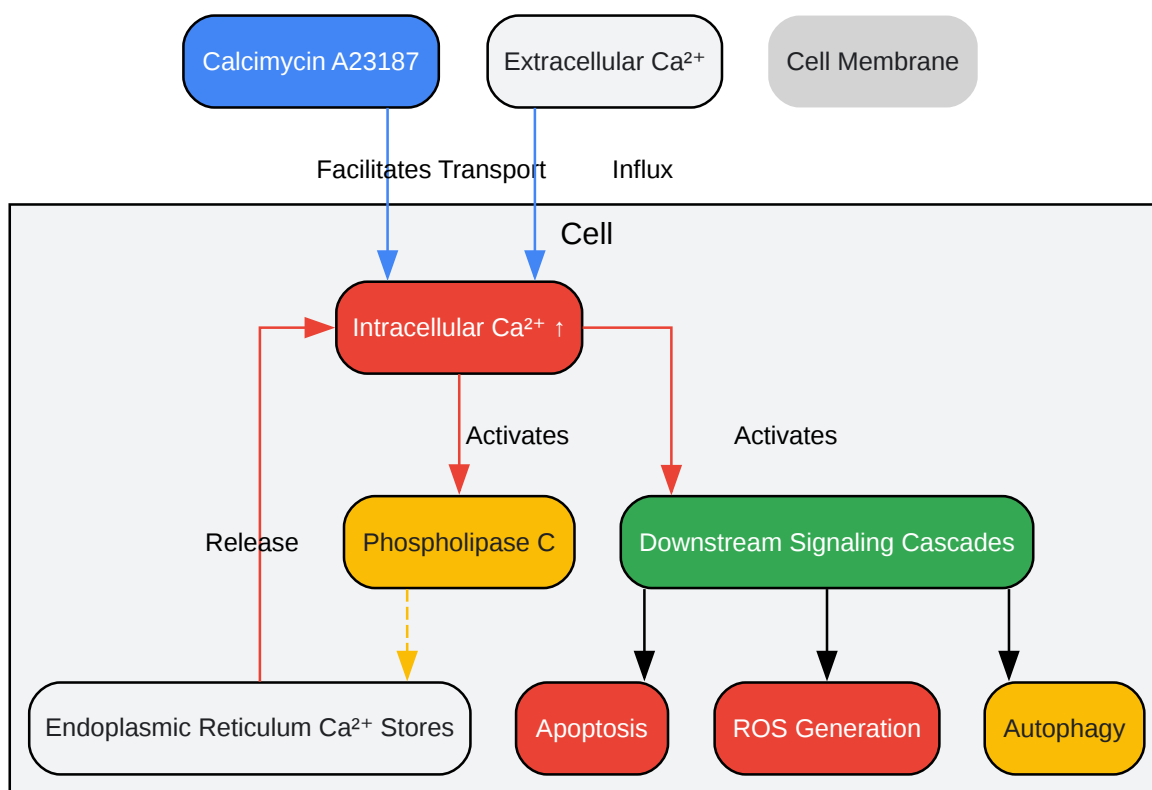
Quantitative Data Summary

For ease of use and accurate calculations in the laboratory, the key quantitative data for **Calcimycin A23187** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	523.6 g/mol	[1] [2] [4]
Molecular Formula	C ₂₉ H ₃₇ N ₃ O ₆	[1] [2] [4]
CAS Number	52665-69-7	[1] [2] [4]
Purity	>98%	[1] [2] [4]
Solubility in DMSO	Up to 100 mM (with heating)	[1]
Recommended Storage (Lyophilized)	-20°C, desiccated	[2] [4]
Recommended Storage (in DMSO)	-20°C or -80°C	[4] [5]
Stability (Lyophilized)	24 months at -20°C	[2] [4]
Stability (in DMSO)	Up to 3 months at -20°C	[2] [4]

Signaling Pathway of Calcimycin A23187

Calcimycin A23187 acts as a calcium ionophore, directly increasing the permeability of cellular membranes to calcium ions. This influx of extracellular calcium, along with the release of calcium from intracellular stores, elevates cytosolic calcium levels, triggering a cascade of downstream signaling events.



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Caption: **Calcimycin A23187** signaling pathway.

Experimental Protocol: Preparation of a 10 mM **Calcimycin A23187** Stock Solution in DMSO

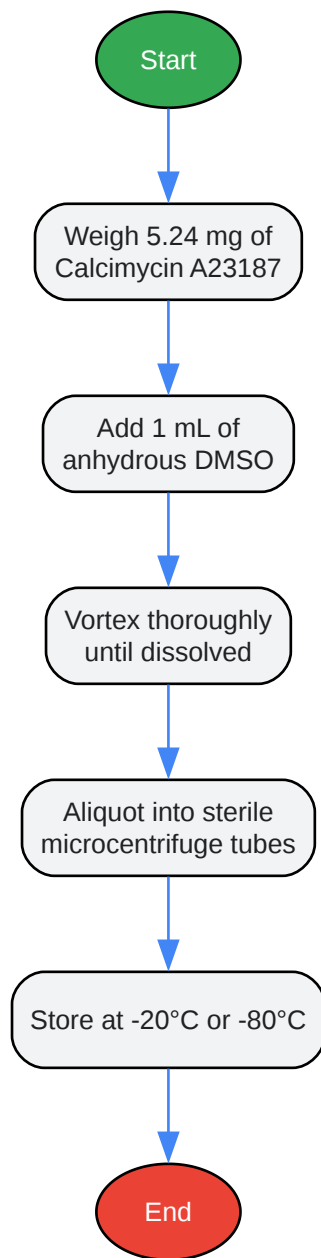
This protocol details the steps to prepare a 10 mM stock solution of **Calcimycin A23187** in DMSO.

Materials

- **Calcimycin A23187** powder (lyophilized)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Experimental Workflow



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Caption: Workflow for preparing **Calcimycin** A23187 stock solution.

Step-by-Step Procedure

- Safety Precautions: Before starting, ensure you are wearing the appropriate PPE. Handle **Calcimycin** A23187 and DMSO in a well-ventilated area or a chemical fume hood.
- Calculation: To prepare a 10 mM stock solution, use the following calculation:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - For 1 mL (0.001 L) of a 10 mM (0.01 mol/L) solution:
 - $\text{Mass (g)} = 0.01 \text{ mol/L} * 523.6 \text{ g/mol} * 0.001 \text{ L} = 0.005236 \text{ g} = 5.24 \text{ mg}$
 - Therefore, you will need 5.24 mg of **Calcimycin** A23187 for 1 mL of DMSO.
- Weighing: Carefully weigh out 5.24 mg of lyophilized **Calcimycin** A23187 powder and place it into a sterile microcentrifuge tube.
- Reconstitution: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Calcimycin** A23187 powder.
- Dissolution: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming may be applied if necessary to aid dissolution.^[1]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[2][4]}
- Storage: Store the aliquots at -20°C or -80°C. The solution is stable for up to 3 months when stored at -20°C.^{[2][4]} For longer-term storage, -80°C is recommended.

Application Notes and Best Practices

- Working Concentration: The optimal working concentration of **Calcimycin** A23187 can vary depending on the cell type and the desired biological effect. It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific application.

- Final DMSO Concentration: When preparing working solutions by diluting the DMSO stock in aqueous media, ensure the final concentration of DMSO is kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.[5]
- Control Experiments: Always include a vehicle control (media with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.
- Handling: **Calcimycin** A23187 is a potent biological agent. Handle with care and avoid contact with skin and eyes. Dispose of waste according to institutional guidelines.

By following these detailed protocols and application notes, researchers can confidently prepare and utilize **Calcimycin** A23187 stock solutions to achieve reliable and reproducible results in their investigations of calcium-mediated cellular processes.

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References

- 1. A23187 (Calcimycin), Ca²⁺ ionophore (CAS 52665-69-7) | Abcam [abcam.com]
- 2. A23187 (Calcimycin) | Cell Signaling Technology [cellsignal.com]
- 3. 钙离子载体A23187 混合钙镁盐 Approximate 1:15 molar ratio Ca:Mg. | Sigma-Aldrich [sigmaaldrich.com]
- 4. A23187 (Calcimycin) (#23911) Datasheet Without Images | Cell Signaling Technology [cellsignal.com]
- 5. medchemexpress.cn [medchemexpress.cn]
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